

ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate chemical properties

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Compound of Interest

Compound Name: **ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate**

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Ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Dated: December 24, 2025

Abstract

Ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate is an indole-3-glyoxylate derivative. The indole nucleus is a well-established pharmacophore, and its derivatives have shown a wide range of biological activities. This technical guide provides a summary of the available chemical and physical properties of **Ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate**, along with a detailed experimental protocol for its synthesis. Due to the limited availability of specific experimental data for this compound in the public domain, this guide also includes contextual information on the broader class of indole-3-glyoxylamides to highlight potential areas of pharmacological interest.

Chemical and Physical Properties

While specific experimental data for the physical properties of **Ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate**, such as melting point, boiling point, and solubility, are not readily available in the published literature, some of its fundamental chemical properties have been identified.

Table 1: Chemical and Physical Properties of **Ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate**

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₃ NO ₄	[1]
Molecular Weight	247.25 g/mol	[1]
CAS Number	14771-33-6	[1] [2] [3] [4]
Appearance	Orange oil	[1]
Mass Spectrometry (LC-MS)	[M+H] ⁺ = 248.13	[1]

Note: The lack of extensive physical property data suggests that this compound is primarily an intermediate in chemical synthesis rather than a widely studied final product.

Synthesis

A synthetic protocol for **ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate** has been reported. The synthesis involves the reaction of 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetyl chloride with ethanol in the presence of a base.

Experimental Protocol: Synthesis of Ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate[1]

Materials:

- 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetyl chloride
- Ethanol (anhydrous)
- Triethylamine (Et₃N)
- Diethyl ether

Procedure:

- A solution of 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetyl chloride (14.78 g, 62.20 mmol) in ethanol (144 mL) is prepared in a suitable reaction vessel.
- The solution is cooled to 0 °C in an ice bath.
- Triethylamine (10.40 mL, 74.63 mmol) is added to the cooled solution.
- The resulting yellow suspension is stirred at room temperature for 1 hour.
- The precipitate is removed by filtration.
- The filtered solid is washed with cold ethanol and then with diethyl ether.
- The filtrate, containing the product, is concentrated under reduced pressure to yield **ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate** as an orange oil.

Figure 1: Synthesis Workflow



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Caption: Workflow for the synthesis of **ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate**.

Spectroscopic Data

Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, IR) for **ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate** are not available in the peer-reviewed literature. Researchers requiring this information would need to perform their own analytical characterization.

Biological Activity and Signaling Pathways (Contextual)

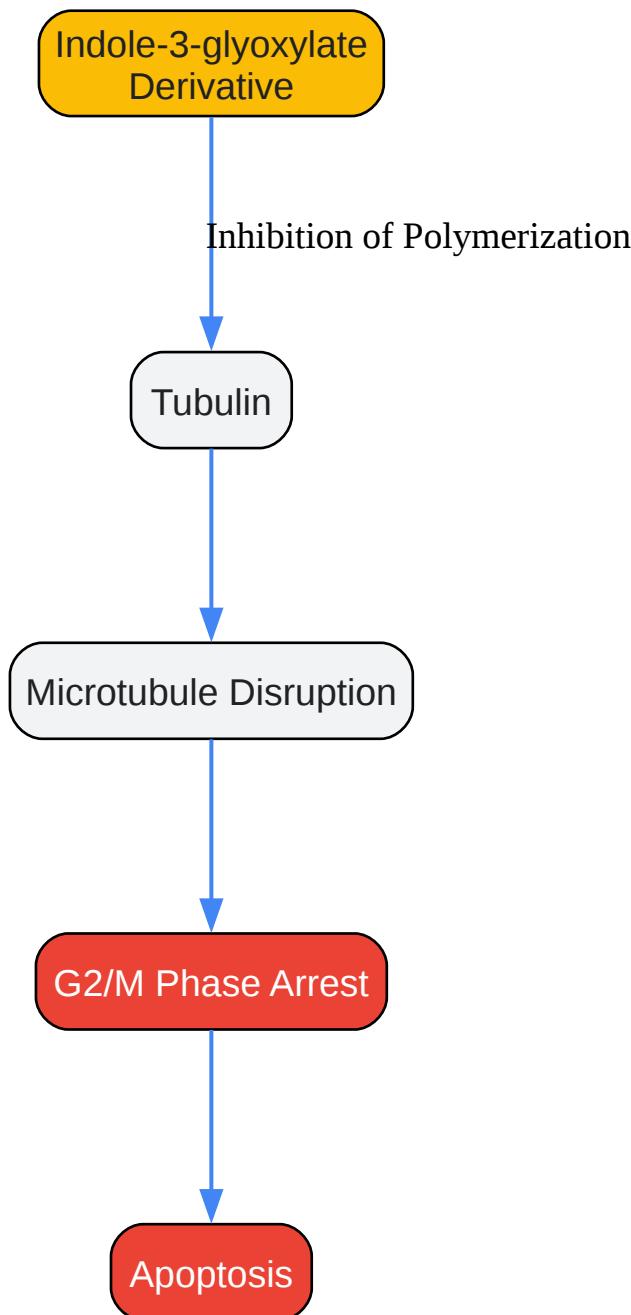
While there is no specific biological activity reported for **ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate**, the indole-3-glyoxylate and indole-3-glyoxylamide scaffolds are recognized as

"privileged structures" in medicinal chemistry.^{[5][6]} Derivatives from this class have been investigated for a variety of therapeutic applications, with a significant focus on oncology.

Potential as Anticancer Agents

Numerous studies have explored the potential of indole-3-glyoxylamides as anticancer agents.^{[7][8]} A prominent mechanism of action for some of these compounds is the inhibition of tubulin polymerization, which disrupts microtubule dynamics, leading to cell cycle arrest and apoptosis.^[9]

Figure 2: Potential Signaling Pathway for Indole-3-Glyoxylate Derivatives



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Caption: A generalized signaling pathway for tubulin-targeting anticancer agents.

Other indole derivatives have also been investigated for their antimalarial and other therapeutic properties.[10] The indole-3-glyoxylamide scaffold has been a key component in the development of compounds targeting various receptors and enzymes.[5]

Safety and Handling

Specific safety and handling information for **ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate** is not available. As with any chemical of unknown toxicity, it should be handled with care in a well-ventilated laboratory, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.

Conclusion

Ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate is a readily synthesizable indole derivative. While its specific chemical and biological properties are not extensively documented, its structural class, the indole-3-glyoxylates, is of significant interest in medicinal chemistry, particularly in the development of novel anticancer agents. Further research is warranted to fully characterize this compound and explore its potential therapeutic applications.

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